

Essential Safety and Operational Guide for Handling TP-3654

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Compound of Interest

Compound Name: TP-3654

Cat. No.: B611452

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **TP-3654**. It includes procedural guidance for safe handling, storage, and disposal, alongside an overview of its mechanism of action and experimental use.

Immediate Safety and Handling

Hazard Classification Discrepancy: It is critical to note that Safety Data Sheets (SDSs) from different suppliers provide conflicting hazard classifications for **TP-3654**. Some sources classify it as "Not a hazardous substance or mixture"[1][2], while others identify it as causing skin irritation, serious eye irritation, and potentially respiratory irritation, with further warnings of being harmful if swallowed and a suspected mutagen[3][4]. Given this discrepancy, it is imperative to handle **TP-3654** with a high degree of caution, assuming it to be hazardous until further conclusive data is available.

Personal Protective Equipment (PPE)

To ensure personnel safety, the following personal protective equipment (PPE) is mandatory when handling **TP-3654**:

PPE Category	Specific Requirements	Rationale
Eye Protection	Safety goggles with side-shields.[1][2][4]	Protects eyes from splashes and dust.
Hand Protection	Protective gloves (e.g., nitrile).[1][2][4]	Prevents skin contact.
Body Protection	Impervious clothing, such as a lab coat.[1][2][4]	Protects against contamination of personal clothing.
Respiratory Protection	A suitable respirator should be used when handling the compound as a powder or if aerosol formation is possible. [1][2][4]	Prevents inhalation of the compound.

Engineering Controls

Control Type	Specification	Purpose
Ventilation	Work in a well-ventilated area. Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood.[2][4]	Minimizes inhalation exposure.
Safety Stations	Ensure an accessible safety shower and eye wash station are nearby.[1][2][4]	Provides immediate decontamination in case of exposure.

First Aid Measures

Immediate response is crucial in case of accidental exposure:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids with fingers. Remove contact lenses if present and easy to do. Seek prompt medical attention.[2]
Skin Contact	Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes. Seek medical advice.[2]
Inhalation	Move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR) but avoid mouth-to-mouth resuscitation. Seek immediate medical attention.[2]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[2]

Logistical Information: Storage and Disposal

Proper storage and disposal are critical for maintaining the integrity of **TP-3654** and ensuring laboratory safety.

Storage

Condition	Details
Temperature	Store at -20°C for long-term stability (≥4 years). [5] For short-term shipping (less than 2 weeks), room temperature is acceptable.[1]
Container	Keep the container tightly sealed.[1]
Environment	Store in a cool, well-ventilated area away from direct sunlight and sources of ignition.[1]

Disposal

Contaminated materials and waste must be handled as hazardous waste and disposed of according to local, state, and federal regulations.

Spill Response:

- Evacuate personnel to a safe area.[\[1\]](#)
- Wear full personal protective equipment.[\[1\]](#)
- Avoid breathing vapors, mist, dust, or gas.[\[1\]](#)
- For liquid spills, absorb with a finely-powdered liquid-binding material (e.g., diatomite).[\[1\]](#)[\[2\]](#)
- Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)[\[2\]](#)
- Collect all contaminated materials in a sealed container for proper disposal.[\[1\]](#)[\[2\]](#)

TP-3654 Properties

The following table summarizes the known physical and chemical properties of **TP-3654**.

Property	Value
Chemical Formula	C22H25F3N4O [1] [2]
Molecular Weight	418.46 g/mol [2]
CAS Number	1361951-15-6 [1] [2] [3]
Appearance	Crystalline solid [5]
Purity	≥98% [5]
Solubility	Soluble in DMSO (~16 mg/mL), DMF (~16 mg/mL), and ethanol (~10 mg/mL). [5] Sparingly soluble in aqueous buffers. [5]
Storage Temperature	-20°C [5]

Experimental Protocols and Workflows

TP-3654 is a second-generation inhibitor of PIM kinases, with high selectivity for PIM-1.[5] It is currently under investigation for the treatment of myelofibrosis.[6][7]

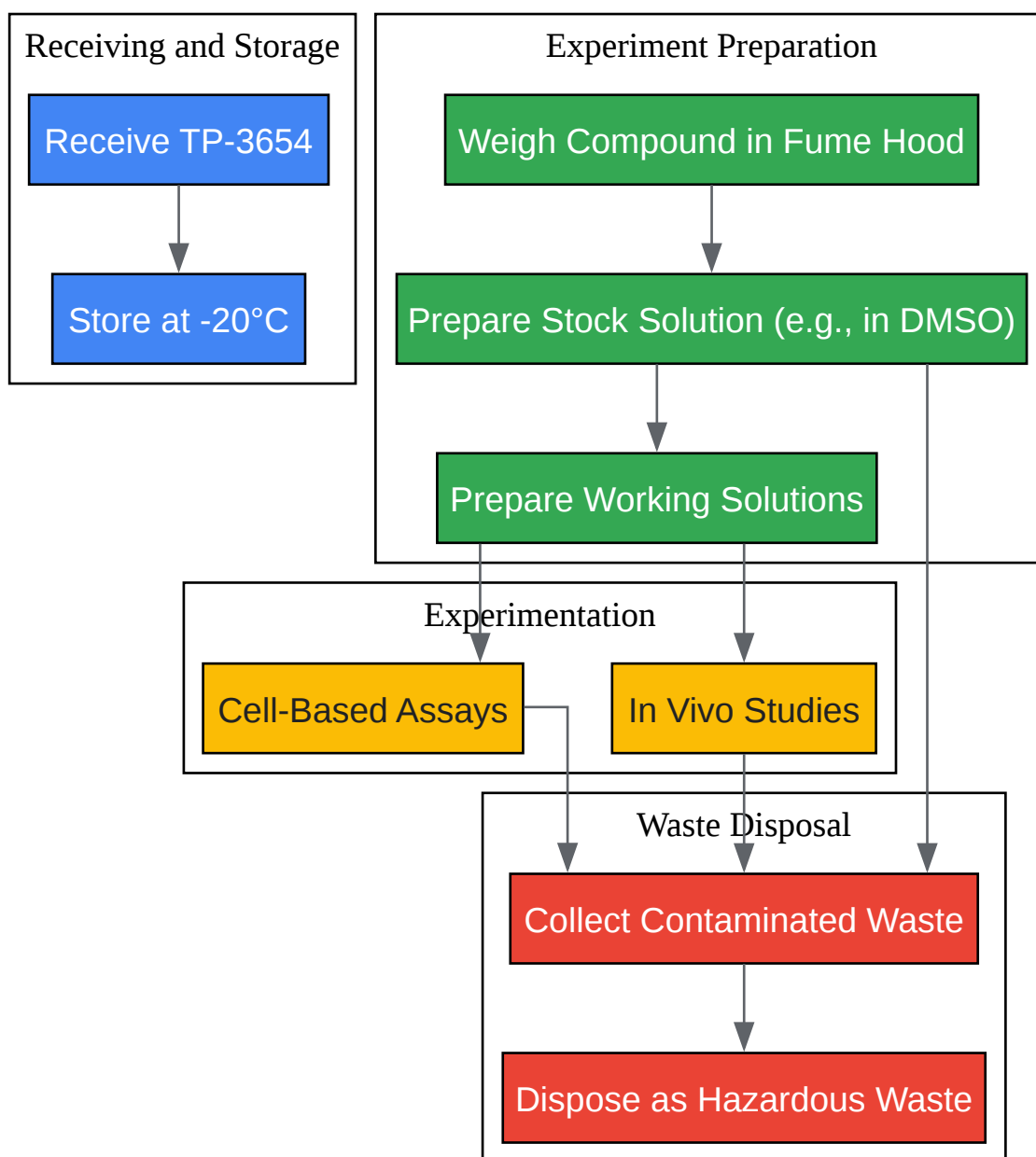
Preparing a Stock Solution

A common procedure for preparing a stock solution of **TP-3654** for in vitro experiments is as follows:

- **TP-3654** is supplied as a crystalline solid.[5]
- To prepare a stock solution, dissolve the compound in a solvent of choice, such as DMSO.[5] It is recommended to purge the solvent with an inert gas.[5]
- For aqueous solutions, first dissolve **TP-3654** in DMSO and then dilute with the aqueous buffer.[5] Note that the aqueous solution is not recommended to be stored for more than one day.[5]

General Experimental Workflow

The following diagram illustrates a general workflow for handling **TP-3654** in a laboratory setting.



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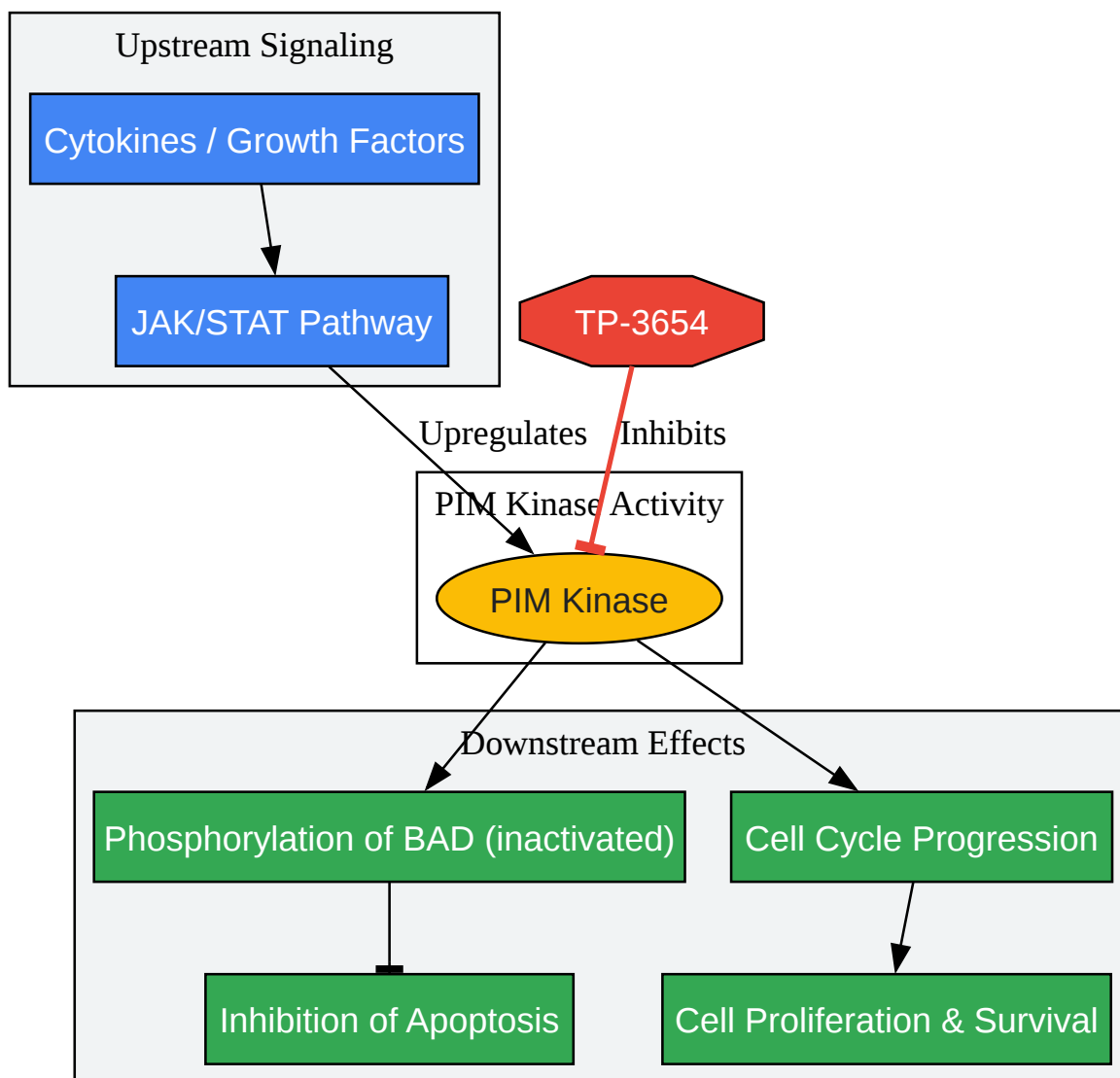
Caption: General laboratory workflow for handling **TP-3654**.

Mechanism of Action: PIM Kinase Inhibition

TP-3654 is a potent and selective inhibitor of PIM kinases, a family of serine/threonine kinases (PIM-1, PIM-2, and PIM-3) that play a crucial role in cell survival and proliferation.^[5] PIM

kinases are often overexpressed in various cancers and are implicated in the pathogenesis of myelofibrosis.[8]

The signaling pathway below illustrates the role of PIM kinases and the inhibitory action of **TP-3654**.



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Caption: **TP-3654** inhibits PIM kinase, blocking downstream survival signals.

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